

Metalaxyl-13C6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Metalaxyl-13C6

Cat. No.: B1146161

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An In-depth Whitepaper on the Isotopic Standard for the Fungicide Metalaxyl

This technical guide provides comprehensive information on **Metalaxyl-13C6**, a stable isotope-labeled internal standard for the fungicide metalaxyl. It is intended for researchers, scientists, and professionals in drug development and analytical chemistry who require detailed technical data and protocols for the use of this compound in quantitative analysis.

Core Compound Data

Metalaxyl-13C6 is a critical tool for accurate quantification of metalaxyl residues in various matrices. Its physical and chemical properties are summarized below.

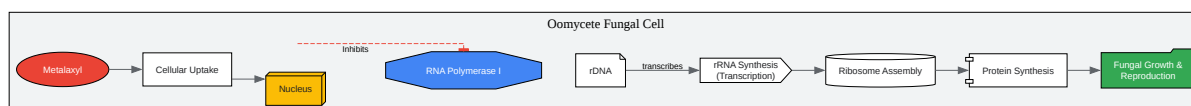
Property	Value
CAS Number	1356199-69-3
Molecular Formula	$^{13}\text{C}_6\text{C}_9\text{H}_{21}\text{NO}_4$
Molecular Weight	285.29 g/mol
Appearance	Solid
Application	Internal standard for metalaxyl analysis

Fungicidal Mechanism of Action: The Role of Metalaxyl

Metalaxyl-13C6 is chemically and biologically equivalent to its unlabeled counterpart, metalaxyl, and is therefore expected to exhibit the same mechanism of action. Metalaxyl is a systemic fungicide that is particularly effective against oomycete pathogens, such as *Phytophthora* and *Pythium* species, which cause diseases like late blight and downy mildew.

The primary mode of action of metalaxyl is the inhibition of protein synthesis in fungi.[1] Specifically, it targets and inhibits the activity of RNA polymerase I, an enzyme essential for the transcription of ribosomal RNA (rRNA) genes.[2][3][4][5] By disrupting rRNA synthesis, metalaxyl effectively halts the production of ribosomes, which are the cellular machinery for protein synthesis. This cessation of protein production ultimately leads to the inhibition of fungal growth and reproduction.[2][3]

The systemic nature of metalaxyl allows it to be absorbed by the plant and transported throughout its tissues, providing comprehensive protection against fungal pathogens.[3]



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Mechanism of action of Metalaxyl in oomycete fungi.

Experimental Protocols: Quantification of Metalaxyl using Metalaxyl-13C6

Metalaxyl-13C6 is employed as an internal standard in isotope dilution mass spectrometry (IDMS) for the accurate quantification of metalaxyl residues in various samples, including crops, soil, and water. The following is a representative experimental protocol based on the

widely used QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method coupled with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Objective: To determine the concentration of metalaxyl in a food matrix (e.g., scallions) using **Metalaxyl-13C6** as an internal standard.

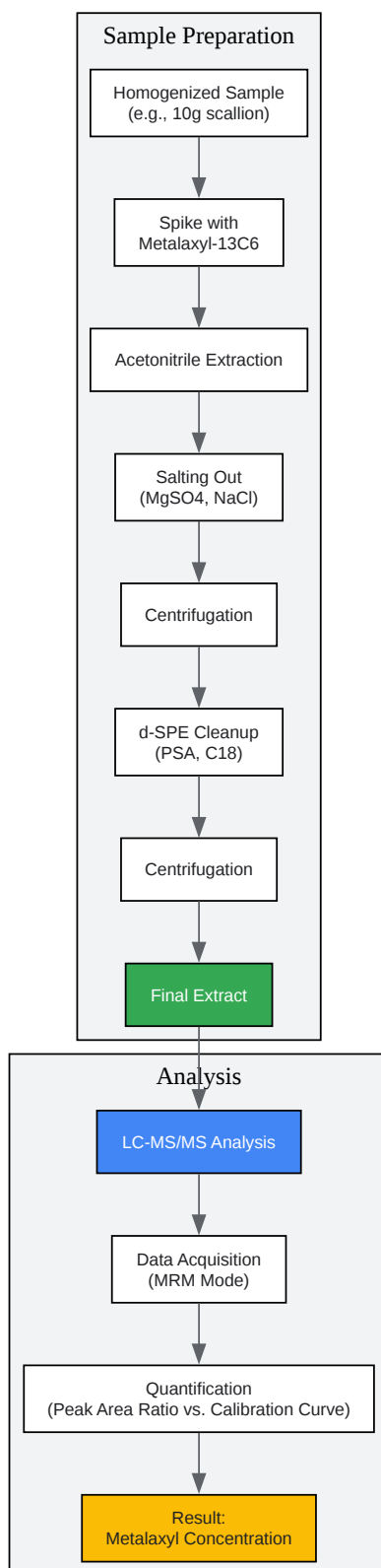
1. Sample Preparation (QuEChERS)

- Homogenization: Weigh 10 g of a homogenized scallion sample into a 50 mL centrifuge tube.
- Fortification: Spike the sample with a known concentration of **Metalaxyl-13C6** solution.
- Extraction: Add 10 mL of acetonitrile and shake vigorously for 1 minute.
- Salting Out: Add a salt mixture (e.g., magnesium sulfate and sodium chloride) to induce phase separation. Shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at a specified speed and temperature (e.g., 4000 rpm for 5 minutes).
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer an aliquot of the upper acetonitrile layer to a d-SPE tube containing a sorbent mixture (e.g., PSA and C18) to remove interfering matrix components. Vortex for 30 seconds and centrifuge.
- Final Extract: The supernatant is the final extract ready for LC-MS/MS analysis.

2. LC-MS/MS Analysis

- Instrumentation: A high-performance liquid chromatograph coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source.
- Chromatographic Column: A suitable C18 column for reverse-phase chromatography.
- Mobile Phase: A gradient of water with a modifier (e.g., formic acid) and an organic solvent (e.g., acetonitrile or methanol).
- Injection Volume: Typically 1-10 μL .

- Mass Spectrometry: Operate the mass spectrometer in positive ion mode using Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Metalaxyl: Monitor for a specific precursor ion to product ion transition (e.g., m/z 280.1 \rightarrow 220.1).
 - **Metalaxyl- $^{13}\text{C}_6$** : Monitor for the corresponding shifted transition (e.g., m/z 286.1 \rightarrow 226.1).
- Quantification: The concentration of metalaxyl in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of both compounds.



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Workflow for Metalaxyl analysis using an internal standard.

Conclusion

Metalaxyl-13C6 is an indispensable tool for the accurate and reliable quantification of metalaxyl in complex matrices. Its use in isotope dilution mass spectrometry-based methods, such as QuEChERS-LC-MS/MS, allows for the correction of matrix effects and variations in extraction recovery, leading to highly precise analytical results. Understanding the fungicidal mechanism of its unlabeled analogue, metalaxyl, provides the necessary context for the significance of monitoring its residues in agricultural and environmental samples. This guide serves as a foundational resource for researchers implementing analytical methods for metalaxyl.

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